Spectroscopic Profiling of Ceftazidime Dihydrochloride: Structural Elucidation & Analysis

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Compound of Interest

Compound Name:	*C22H24Cl2N6O7S2*
CAS No.:	*73547-70-3*
Cat. No.:	*B019381*

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Executive Summary

Ceftazidime Dihydrochloride (CAS: 73547-70-3) is the acid-addition salt of the third-generation cephalosporin ceftazidime. Unlike the commercially prevalent Ceftazidime Pentahydrate (a zwitterionic inner salt used in clinical formulations), the dihydrochloride form serves primarily as a high-purity intermediate in synthesis and a stable reference standard in research.

The structural integrity of this molecule relies on the preservation of the labile

-lactam ring and the specific geometry of the aminothiazole oxime side chain. This guide provides a rigorous spectroscopic framework for verifying the structure of Ceftazidime Dihydrochloride, distinguishing it from its zwitterionic counterparts through specific UV, FT-IR, NMR, and Mass Spectrometry markers.

Core Molecular Specifications

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Parameter	Detail
IUPAC Name	(6R,7R)-7-[[(2Z)-2-(2-amino-1,3-thiazol-4-yl)-2-(2-carboxypropan-2-yloxyimino)acetyl]amino]-8-oxo-3-(pyridin-1-ium-1-ylmethyl)-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylate dihydrochloride
Molecular Formula	
Molecular Weight	619.50 g/mol (Salt) / 546.58 g/mol (Free Base)
Key Structural Motifs	-Lactam Ring, Dihydrothiazine Ring, Aminothiazole Side Chain, Pyridinium Group

Molecular Architecture & Stability Logic

The ceftazidime molecule is chemically fragile due to the ring strain of the

-lactam and the potential for

isomerization at the oxime linkage. In the dihydrochloride form, the protonation of the aminothiazole amine and the carboxylate groups alters the vibrational and magnetic resonance signatures compared to the pentahydrate.

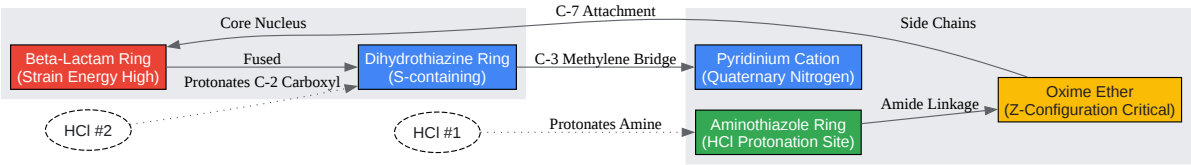

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Figure 1: Structural logic of Ceftazidime Dihydrochloride showing key functional groups and protonation sites.

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Spectroscopic Analysis Protocols

UV-Visible Spectroscopy

UV analysis is the first line of defense for checking the integrity of the conjugated system. The aminothiazole ring coupled with the

-lactam chromophore yields a distinct absorption profile.

- Solvent: 0.1 N HCl (Preferred for Dihydrochloride to maintain protonation state).
- Concentration:

  .
- Critical Parameter: The

  must be precise. Significant shifts indicate degradation (opening of the

  -lactam ring).

Feature	Wavelength ( )	Structural Origin
Primary Band	255 - 260 nm	transition of the aminothiazole-conjugated system.
Secondary Band	~205 nm	End absorption (less diagnostic).
Degradation	Shift to >280 nm	Indicates hydrolysis of the -lactam ring.

Fourier Transform Infrared (FT-IR) Spectroscopy

FT-IR is the definitive method for distinguishing the Dihydrochloride salt from the Pentahydrate zwitterion. The protonation of the carboxylate group (

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to

) causes a significant shift in the carbonyl region.

Protocol:

- Preparation: KBr Pellet (1-2 mg sample in 200 mg KBr) or ATR (Diamond crystal).
- Resolution: 4 cm

  .
- Scans: 32 scans minimum.

Diagnostic Peaks Table:

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Functional Group	Wavenumber (cm)	Interpretation for Dihydrochloride
-Lactam C=O	1760 - 1780	Critical Quality Attribute. Loss of this peak indicates ring opening. High frequency due to ring strain.
Carboxylic Acid C=O	1700 - 1725	Distinct in Dihydrochloride. (Note: In Pentahydrate/Zwitterion, this appears as carboxylate stretch at ~1600 cm).
Amide I (C=O)	1650 - 1670	Exocyclic amide linking the side chain.
C=N (Thiazole)	1530 - 1550	Stretching vibration of the thiazole ring.
OH / NH Stretch	3200 - 3500	Broad bands. Dihydrochloride shows broad ammonium ( ) character.

Nuclear Magnetic Resonance (NMR)

NMR provides the "fingerprint" of the carbon skeleton. For the dihydrochloride, DMSO-d6 is the preferred solvent to prevent proton exchange that might occur in

.

Protocol:

- Instrument: 400 MHz or higher.
- Solvent: DMSO-d6.

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- Standard: TMS (0.00 ppm).

H NMR Assignment (DMSO-d6):

Proton (H)	Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Amide NH	9.4 - 9.6	Doublet (d)	1H	Amide proton coupling to C-7 H.
Pyridinium	8.9 - 9.1	Multiplet	2H	Ortho protons on pyridinium ring.
Pyridinium	8.1 - 8.6	Multiplet	3H	Meta/Para protons on pyridinium ring.
Aminothiazole	7.2 - 7.5	Broad Singlet	2H	Exocyclic amine (shifts downfield if protonated).
Thiazole CH	6.7 - 6.9	Singlet (s)	1H	Proton on the thiazole ring.
-Lactam H-7	5.6 - 5.8	Doublet of Doublets	1H	Coupled to H-6 and Amide NH.
-Lactam H-6	5.1 - 5.2	Doublet (d)	1H	Coupled to H-7.
Gem-Dimethyl	1.4 - 1.5	Singlet (s)	6H	Methyl groups on the oxime side chain.

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> *Technical Insight: The coupling constant (*
>
>) between H-6 and H-7 is typically ~5 Hz, characteristic of the cis-stereochemistry required for biological activity in cephalosporins.

Mass Spectrometry (LC-MS)

Mass spectrometry confirms the molecular weight and fragmentation pattern. Electrospray Ionization (ESI) in positive mode is standard.

- Parent Ion: The salt dissociates in the MS source. You will observe the cation of the free base.
- Observed m/z:

  (Calculated for

).

Fragmentation Logic:

- m/z 547

  468: Loss of Pyridine (

  , mass 79). This is the most facile cleavage.
- m/z 468

  396: Loss of the oxime side chain fragment.

Analytical Workflow & Decision Tree

This workflow ensures that the "Dihydrochloride" salt is correctly identified and distinguished from the "Pentahydrate" or degradation products.

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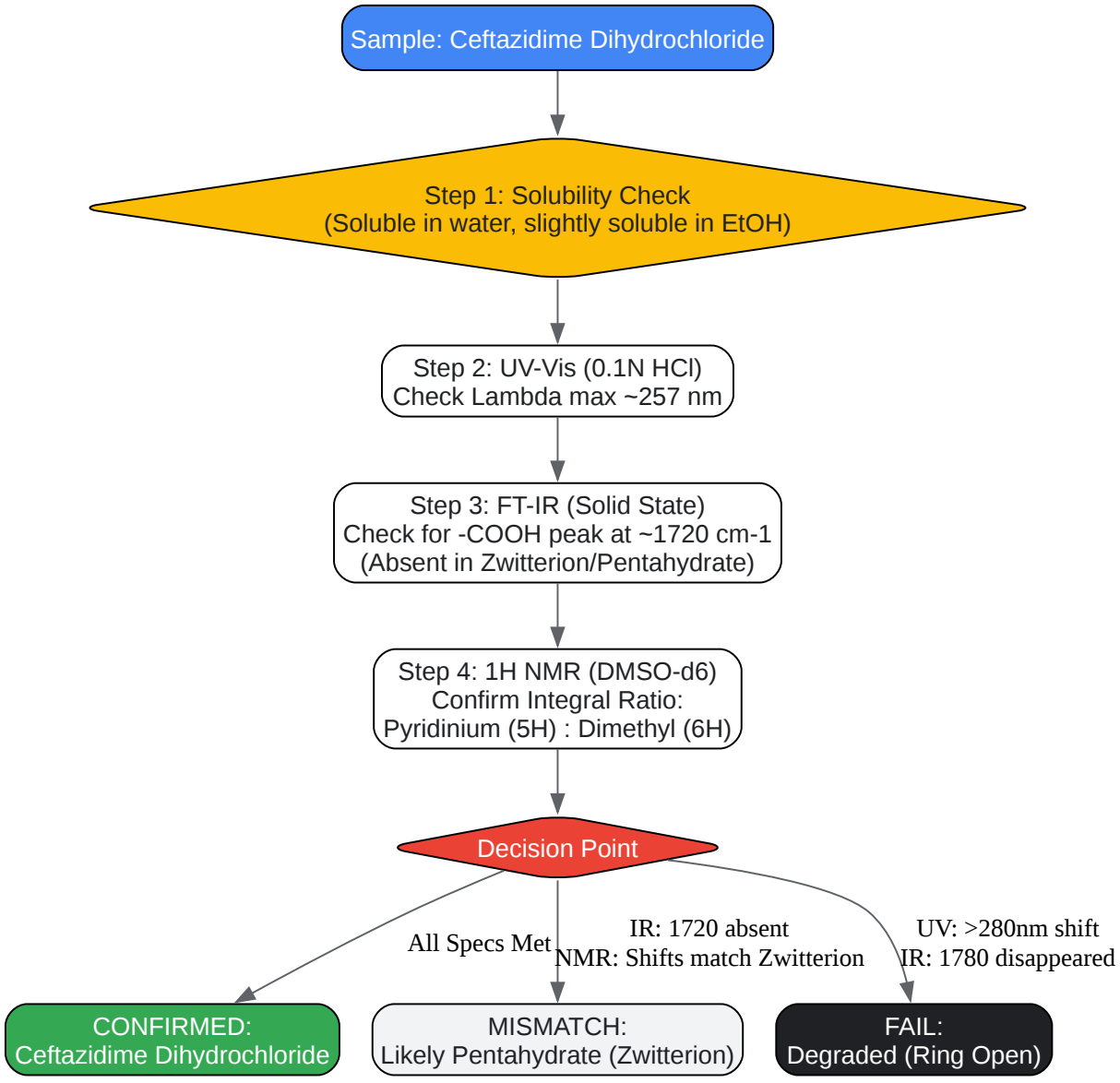

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Figure 2: Step-by-step analytical decision tree for structural verification.

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